

Application Notes and Protocols for 3-Methoxymethoxy-5-phenylisoxazole

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Compound of Interest

Compound Name: 3-Methoxymethoxy-5-phenylisoxazole

Cat. No.: B8442943

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **3-Methoxymethoxy-5-phenylisoxazole**, a key intermediate in various synthetic and medicinal chemistry applications. The information herein is compiled from safety data sheets of structurally related compounds and established chemical principles governing its constituent functional groups.

Chemical and Physical Properties

While specific experimental data for **3-Methoxymethoxy-5-phenylisoxazole** is limited, the following table summarizes estimated and known properties of the compound and its core structural motifs. This data should be used as a guideline, and caution is advised.

Property	Value / Information	Source / Basis
Molecular Formula	C11H11NO3	Calculated
Molecular Weight	205.21 g/mol	Calculated
Appearance	Likely a solid at room temperature.	Based on related phenylisoxazole derivatives.
Melting Point	Not specifically reported. Similar phenylisoxazole compounds have melting points ranging from 60-170°C.	Inferred from related compounds.
Boiling Point	Not reported; likely to decompose at high temperatures.	General characteristic of similar organic compounds.
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone. Limited solubility in water.	Based on general solubility principles of similar molecules.
Stability	See Section 2 for detailed stability information.	Based on the stability of the isoxazole ring and the methoxymethyl (MOM) ether protecting group.

Stability and Reactivity

The stability of **3-Methoxymethoxy-5-phenylisoxazole** is primarily dictated by its two key functional groups: the isoxazole ring and the methoxymethyl (MOM) ether.

- Isoxazole Ring: The isoxazole ring is generally stable under neutral and acidic conditions at ambient temperature. However, it can be susceptible to ring-opening under basic conditions (pH > 10), a process that is accelerated by increased temperature. The N-O bond in the isoxazole ring is also known to be sensitive to UV irradiation, which can lead to photochemical rearrangement.

- **Methoxymethyl (MOM) Ether:** The MOM ether is a common protecting group for hydroxyl functions and is known to be stable within a pH range of approximately 4 to 12. It is notably labile under acidic conditions, which are often employed for its removal during synthetic procedures. The MOM group is generally resistant to a variety of oxidizing and reducing agents, as well as nucleophiles and bases.

Incompatible Materials:

- **Strong Acids:** Will likely cleave the methoxymethyl ether.
- **Strong Bases:** May induce the opening of the isoxazole ring.
- **Strong Oxidizing Agents:** May react with the aromatic and heterocyclic rings.

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **3-Methoxymethoxy-5-phenylisoxazole** is not readily available. The following hazard information is based on the SDS of a closely related isoxazole derivative and should be treated as a strong guideline.

Potential Hazards:

- **Acute Toxicity:** May be harmful if swallowed, inhaled, or in contact with skin.
- **Skin Irritation:** May cause skin irritation.
- **Eye Irritation:** May cause serious eye irritation.
- **Respiratory Irritation:** May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Laboratory coat, long pants, and closed-toe shoes.

- Respiratory Protection: In case of insufficient ventilation or handling of large quantities, use a NIOSH-approved respirator with an appropriate cartridge.

Experimental Protocols

General Handling Protocol

- Engineering Controls: Handle **3-Methoxymethoxy-5-phenylisoxazole** in a well-ventilated chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment: Always wear appropriate PPE as described in Section 3.
- Dispensing: If the compound is a solid, avoid generating dust. Use a spatula or other appropriate tool for transferring the material.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly and stir to dissolve.
- Waste Disposal: Dispose of waste materials containing this compound in accordance with local, state, and federal regulations for chemical waste.

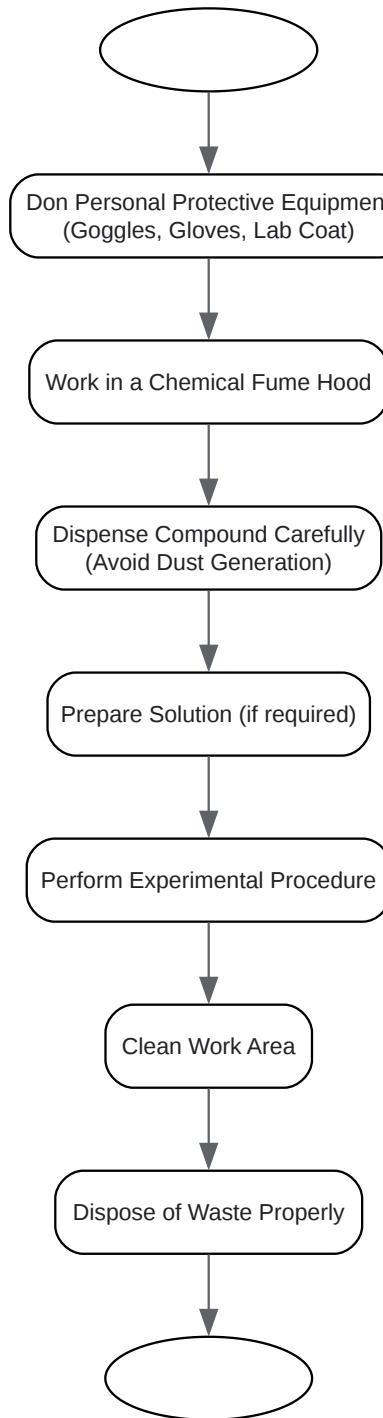
Storage Protocol

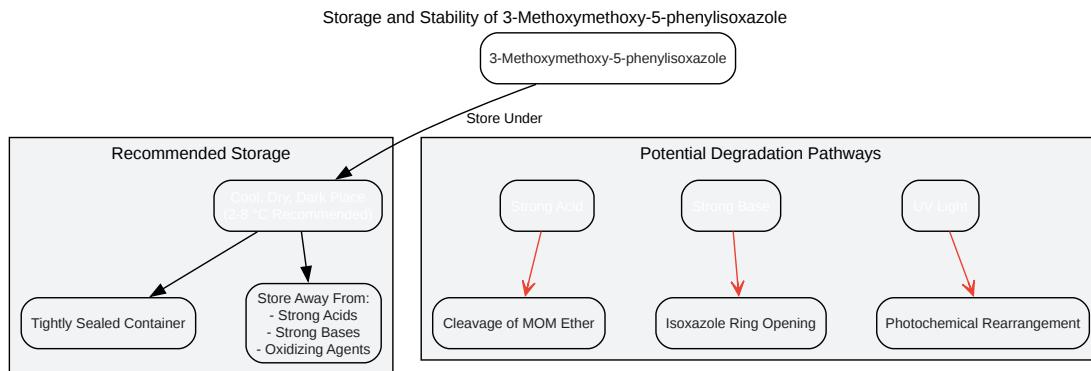
- Container: Store in a tightly sealed, clearly labeled container.
- Temperature: Store in a cool, dry place. Refrigeration (2-8 °C) is recommended for long-term storage to minimize potential degradation.
- Light: Protect from direct sunlight and UV radiation to prevent photochemical reactions of the isoxazole ring.
- Incompatibilities: Store away from strong acids, strong bases, and oxidizing agents.

Visualized Workflows and Pathways

Safe Handling Workflow

Safe Handling Workflow for 3-Methoxymethoxy-5-phenylisoxazole



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